

2-Chloro-3-iodobenzoic acid CAS number 874817-93-3

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Compound of Interest

Compound Name: 2-Chloro-3-iodobenzoic acid

Cat. No.: B3024099

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An In-depth Technical Guide to **2-Chloro-3-iodobenzoic Acid** (CAS: 874817-93-3)

Introduction

2-Chloro-3-iodobenzoic acid (CAS No. 874817-93-3) is a halogenated aromatic carboxylic acid that serves as a highly versatile and valuable building block in modern organic synthesis. Its trifunctional nature, featuring a carboxylic acid group alongside chloro and iodo substituents on the benzene ring, allows for a wide range of selective chemical transformations. This unique substitution pattern makes it a sought-after intermediate, particularly in the fields of pharmaceutical research and materials science. This guide provides a comprehensive technical overview for researchers, chemists, and drug development professionals, detailing its chemical properties, a validated synthesis protocol, spectroscopic profile, key applications, and essential safety and handling procedures.

Core Chemical and Physical Properties

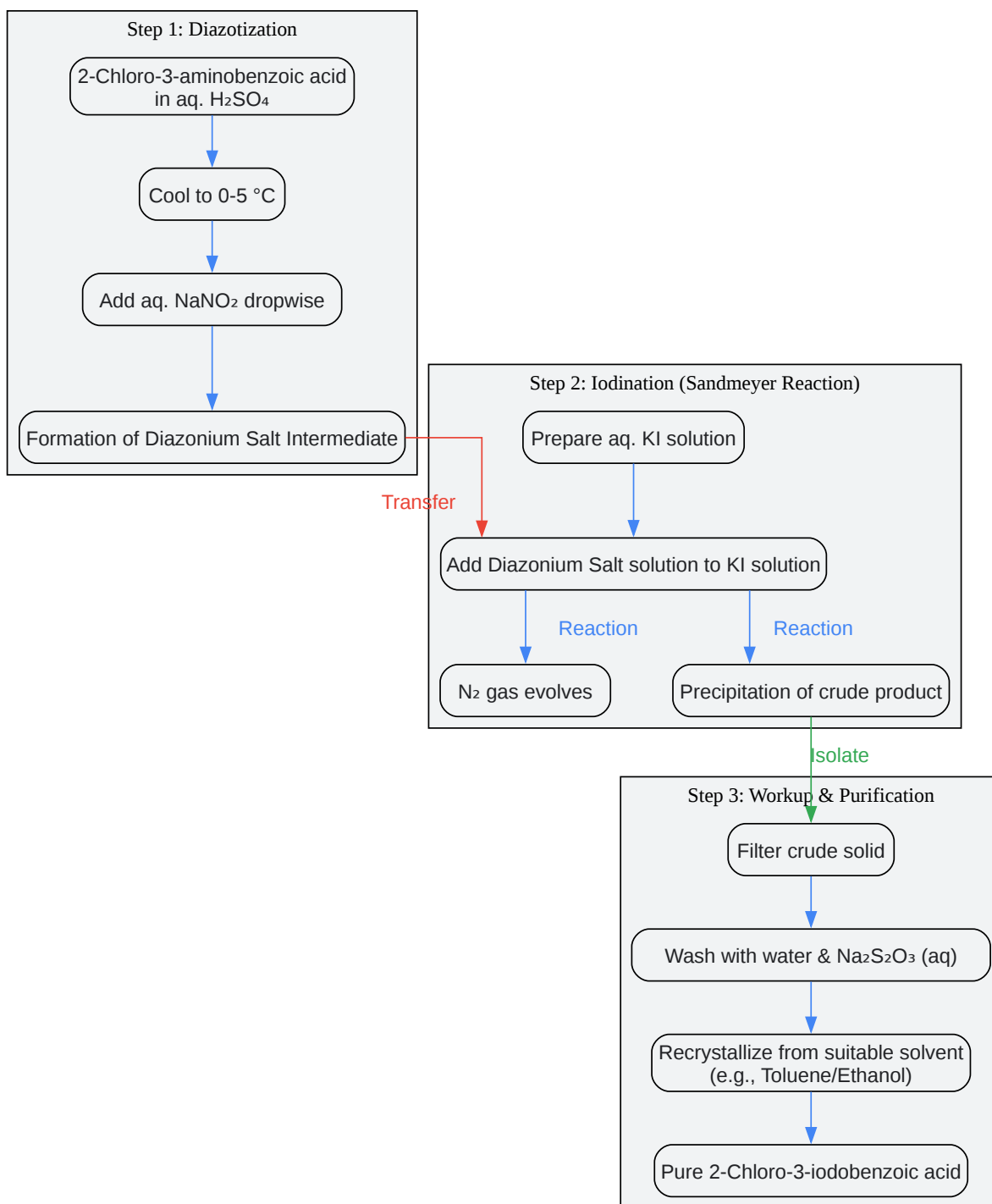
The fundamental properties of **2-Chloro-3-iodobenzoic acid** are summarized below. These descriptors are critical for experimental design, reaction optimization, and safety assessments.

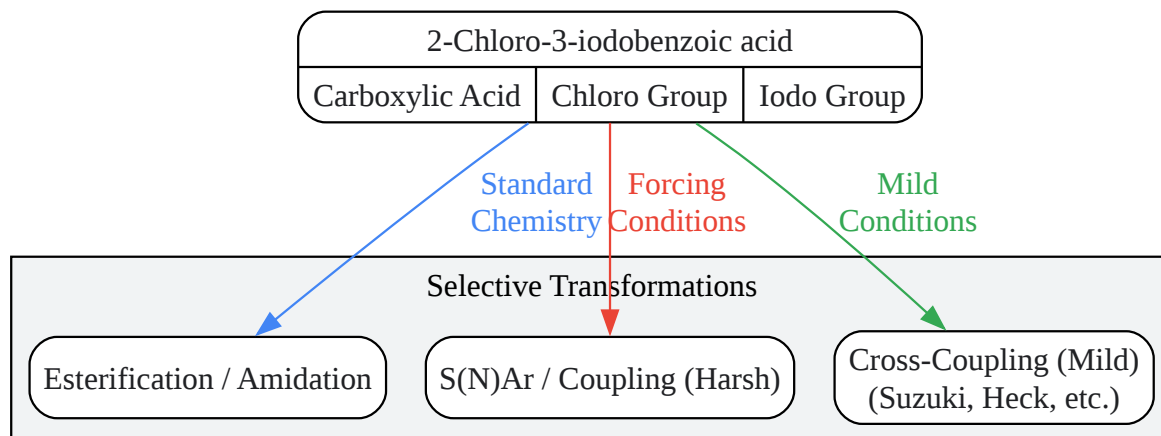
Property	Value	Source
CAS Number	874817-93-3	[1][2]
Molecular Formula	C ₇ H ₄ ClIO ₂	[1][2]
Molecular Weight	282.46 g/mol	[1][2]
IUPAC Name	2-chloro-3-iodobenzoic acid	[1]
Appearance	White to yellow solid	[3]
Boiling Point	360.9 ± 27.0 °C (Predicted)	[3][4]
Density	2.077 ± 0.06 g/cm ³ (Predicted)	[4]
SMILES	<chem>C1=CC(=C(C(=C1)I)Cl)C(=O)O</chem>	[1][5]
InChIKey	RHDAGVGRAVWMOP-UHFFFAOYSA-N	[1]

Synthesis Protocol: Diazotization and Sandmeyer Reaction

The synthesis of **2-Chloro-3-iodobenzoic acid** is most effectively achieved via a Sandmeyer-type reaction, a cornerstone of aromatic chemistry. This process begins with the diazotization of the corresponding amine, 2-chloro-3-aminobenzoic acid, to form a diazonium salt. This highly reactive intermediate is then treated with an iodide source, such as potassium iodide, to introduce the iodo group onto the aromatic ring. This method is reliable and scalable for producing high-purity material.[6][7]

Experimental Workflow





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